

An In-depth Technical Guide on 5-Bromo-2-methylindole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-2-methylindole**

Cat. No.: **B089619**

[Get Quote](#)

This guide provides essential physicochemical data for **5-Bromo-2-methylindole**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented in a clear, structured format to facilitate its use in a laboratory and research context.

Physicochemical Data

The core molecular properties of **5-Bromo-2-methylindole** are summarized in the table below. This data is fundamental for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

Identifier	Value
Molecular Formula	C ₉ H ₈ BrN ^{[1][2][3][4]}
Molecular Weight	210.07 g/mol ^[2]
Monoisotopic Mass	208.98401 Da ^{[2][3]}
CAS Number	1075-34-9 ^{[1][2][3]}

Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight. This visualization helps to conceptualize

the connection between these key identifiers.



[Click to download full resolution via product page](#)

Relationship between chemical name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-BROMO-2-METHYLINDOLE | 1075-34-9 [chemnet.com]
- 2. 5-Bromo-2-methylindole | C9H8BrN | CID 5003968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 5-Bromo-2-methylindole, 96% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 5-Bromo-2-methylindole]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b089619#5-bromo-2-methylindole-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com